

Comprehensive Safety and Handling Guide for 2-Methyloctanal

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Compound of Interest		
Compound Name:	2-Methyloctanal	
Cat. No.:	B1594714	Get Quote

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **2-Methyloctanal** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals, while maintaining environmental compliance.

Immediate Safety and Hazard Profile

2-Methyloctanal is a combustible liquid and vapor that may cause irritation to the eyes, skin, and respiratory tract.[1] The toxicological properties of this substance have not been fully investigated, warranting cautious handling and the strict use of personal protective equipment (PPE).[1] It is also considered toxic to aquatic life with long-lasting effects.

Key Physical and Chemical Properties





Property	Value
CAS Number	7786-29-0[2][3]
Molecular Formula	C ₉ H ₁₈ O[2][3]
Appearance	Colorless, clear oily liquid[3]
Odor	Floral, rose, lily[3]
Boiling Point	82.00 to 83.00 °C @ 20.00 mm Hg[3]
Flash Point	156.00 °F (68.89 °C) (Tag Closed Cup)[3]
Specific Gravity	0.82100 to 0.82900 @ 25.00 °C[3]
Vapor Pressure	0.759000 mm/Hg @ 25.00 °C[3]
Solubility	Insoluble in water; Soluble in alcohol and dipropylene glycol[3]
Occupational Exposure Limits	No specific occupational exposure limits have been established.[1][4][5]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **2-Methyloctanal** to minimize exposure.



PPE Category	Specifications and Procedures
Eye and Face Protection	Wear tightly fitting safety goggles with side- shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][4] A face shield should be worn in addition to goggles when there is a splash hazard.[6]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene) must be worn.[6][7] Inspect gloves for any signs of degradation or perforation before use.
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes.[6] For larger quantities or tasks with a higher risk of splashing, impervious clothing or a chemical-resistant suit is recommended.[4]
Respiratory Protection	Handle 2-Methyloctanal in a well-ventilated area, preferably within a chemical fume hood.[1] [6] If vapors or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved respirator with an organic vapor cartridge.[1][6]

Operational and Handling Plan

Receiving and Storage

- Inspect: Upon receipt, carefully inspect the container for any signs of damage or leaks.
- Store Securely: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1][8] Keep the container tightly closed when not in use.[1] [8]

Handling Procedures

 Ventilation: Always work in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[1]



- Avoid Contact: Prevent contact with eyes, skin, and clothing.[1] Do not breathe vapors or mists.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[8]
- Spark-Proof Tools: Use only non-sparking tools and explosion-proof equipment.[8][9]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[1] Do not eat, drink, or smoke in areas where the chemical is handled.

Emergency Procedures

Spill Response

- Evacuate and Isolate: Alert personnel in the immediate vicinity and evacuate the area.
- Ventilate: Increase ventilation to the spill area.
- Containment: Use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to contain the spill.[1] Prevent the spill from entering drains.[8]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled, and sealed container for hazardous waste.[1][6]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should also be disposed of as hazardous waste.[6]
- Reporting: Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.[6]

First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[1]



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

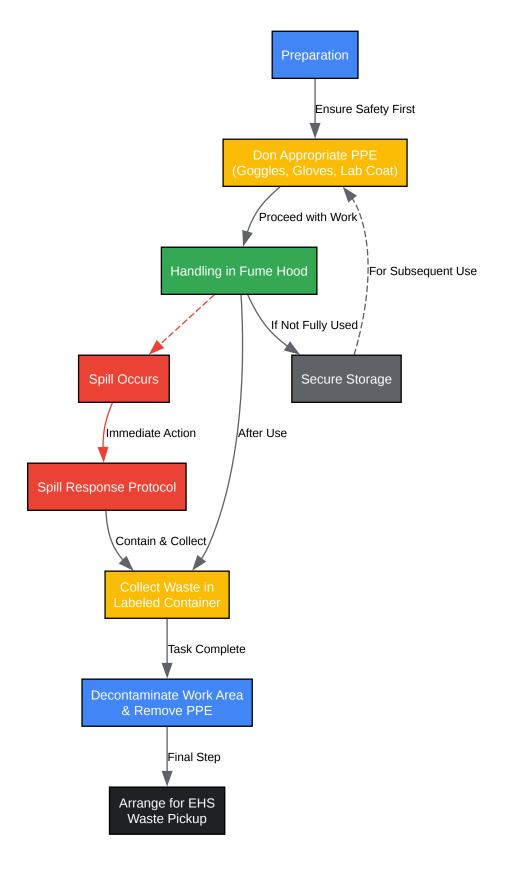
Disposal Plan

The disposal of **2-Methyloctanal** must be conducted in accordance with all federal, state, and local regulations. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[7][10]

- Waste Identification: Treat all waste containing 2-Methyloctanal as hazardous chemical waste.[6]
- Containerization: Collect waste in a designated, chemically compatible, and properly sealed container.[6][10] Do not mix with incompatible waste streams.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "2-Methyloctanal," and the associated hazards.[6]
- Storage: Store the hazardous waste container in a designated satellite accumulation area that is secure and away from sources of ignition.[6]
- Collection: Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[6][7]

Workflow for Handling 2-Methyloctanal





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Caption: Workflow for the safe handling and disposal of **2-Methyloctanal**.



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